

Infrared (IR) spectroscopy peaks of 4-(2-Chlorophenyl)-3-methylbutan-2-ol

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Compound of Interest

Compound Name: 4-(2-Chlorophenyl)-3-methylbutan-2-ol

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IR Spectroscopy Profiling: 4-(2-Chlorophenyl)-3-methylbutan-2-ol[1]

Executive Summary & Molecule Profile

Target Molecule: **4-(2-Chlorophenyl)-3-methylbutan-2-ol** Molecular Formula: $C_{11}H_{15}ClO$

Structural Complexity: Contains two chiral centers (C2, C3), resulting in diastereomeric pairs (syn/anti).[1][2] Critical Application: Intermediate in the synthesis of agrochemicals and fine pharmaceutical ingredients.[1]

Analytical Challenge: The primary challenge lies in:

- Confirmation of Reduction: Verifying the complete conversion of the carbonyl precursor (ketone) to the secondary alcohol.
- Regioisomer Verification: Distinguishing the ortho-chloro substitution from potential para-chloro impurities or isomers.[1]

- Diastereomeric Assessment: Subtle spectral shifts in the fingerprint region distinguishing erythro and threo forms.[\[1\]](#)

Comparative Peak Analysis: Target vs. Alternatives

The following analysis compares the target molecule against its immediate synthetic precursor (Ketone) and its most common structural isomer (Para-chloro derivative).

Table 1: Critical IR Peak Assignments & Diagnostic Markers

Frequency Region (cm ⁻¹)	Vibration Mode	Target: 4-(2-Cl)-3-methylbutan-2-ol	Alternative: Ketone Precursor	Alternative: 4-Cl (Para) Isomer
3600–3200	O-H Stretch	Broad, Strong (~3400) (Diagnostic for Alcohol)	Absent	Broad, Strong (~3400)
3100–3000	Ar-C-H Stretch	Weak, multiple peaks	Weak, multiple peaks	Weak, multiple peaks
2980–2850	Aliphatic C-H	Strong (Methyl/Methylene)	Strong	Strong
1725–1705	C=O[3] Stretch	Absent(Confirming purity)	Strong (~1715) (Diagnostic for Ketone)	Absent
1595, 1475	Ar-C=C Ring	Medium (Aromatic breathing)	Medium	Medium
1100–1050	C-O Stretch	Strong (~1075) (Secondary Alcohol)	Absent (or weak skeletal)	Strong (~1075)
1050–1000	Ar-Cl Stretch	Medium/Weak (often obscured)	Medium/Weak	Medium/Weak
770–735	OOP Bending	Strong (Single band)(Diagnostic for Ortho)	Strong (Single band)	Strong (~820) (Diagnostic for Para)

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Technical Insight: The most critical "Go/No-Go" decision point is the region between 1700–1750 cm^{-1} .^[1] Any residual peak here indicates incomplete reduction of the ketone.^[1]

Detailed Spectral Interpretation

A. The Hydroxyl Region (3200–3600 cm^{-1})^[4]^[5]

- Observation: A broad, intense band centered around 3350–3400 cm^{-1} .^[1]
- Mechanistic Insight: This band arises from O-H stretching involved in intermolecular hydrogen bonding.^[1]^[6] In dilute solutions (non-polar solvent like CCl_4), this may resolve into a sharp "free" O-H peak at $\sim 3600 \text{ cm}^{-1}$ and a broader "bonded" peak.
- Diastereomer Effect: Intramolecular H-bonding between the OH and the Cl (rare but possible in specific conformations) or π -system can cause a frequency red-shift (lower wavenumbers) in the syn isomer compared to the anti isomer.

B. The Fingerprint & Substitution Region (600–900 cm^{-1})

- Ortho-Substitution (2-Chlorophenyl): Look for a strong, solitary band in the 735–770 cm^{-1} range. This corresponds to the out-of-plane (OOP) bending of the four adjacent aromatic protons.
- Contrast with Para-Isomer: A para-substituted ring (4-chlorophenyl) would instead show a strong band at 800–850 cm^{-1} (due to two adjacent hydrogens).^[1] This is the definitive method to rule out regio-isomeric impurities.^[1]

C. The C-O Stretching Zone (1000–1150 cm^{-1})

- Secondary Alcohol Marker: For secondary alcohols ($-\text{CH}(\text{OH})-$), the C-O stretch typically appears as a strong band near 1075 cm^{-1} .
- Coupling: This vibration is often coupled with C-C skeletal vibrations, making it sensitive to the steric environment (e.g., the adjacent methyl group at C3).

Experimental Protocol: ATR-FTIR

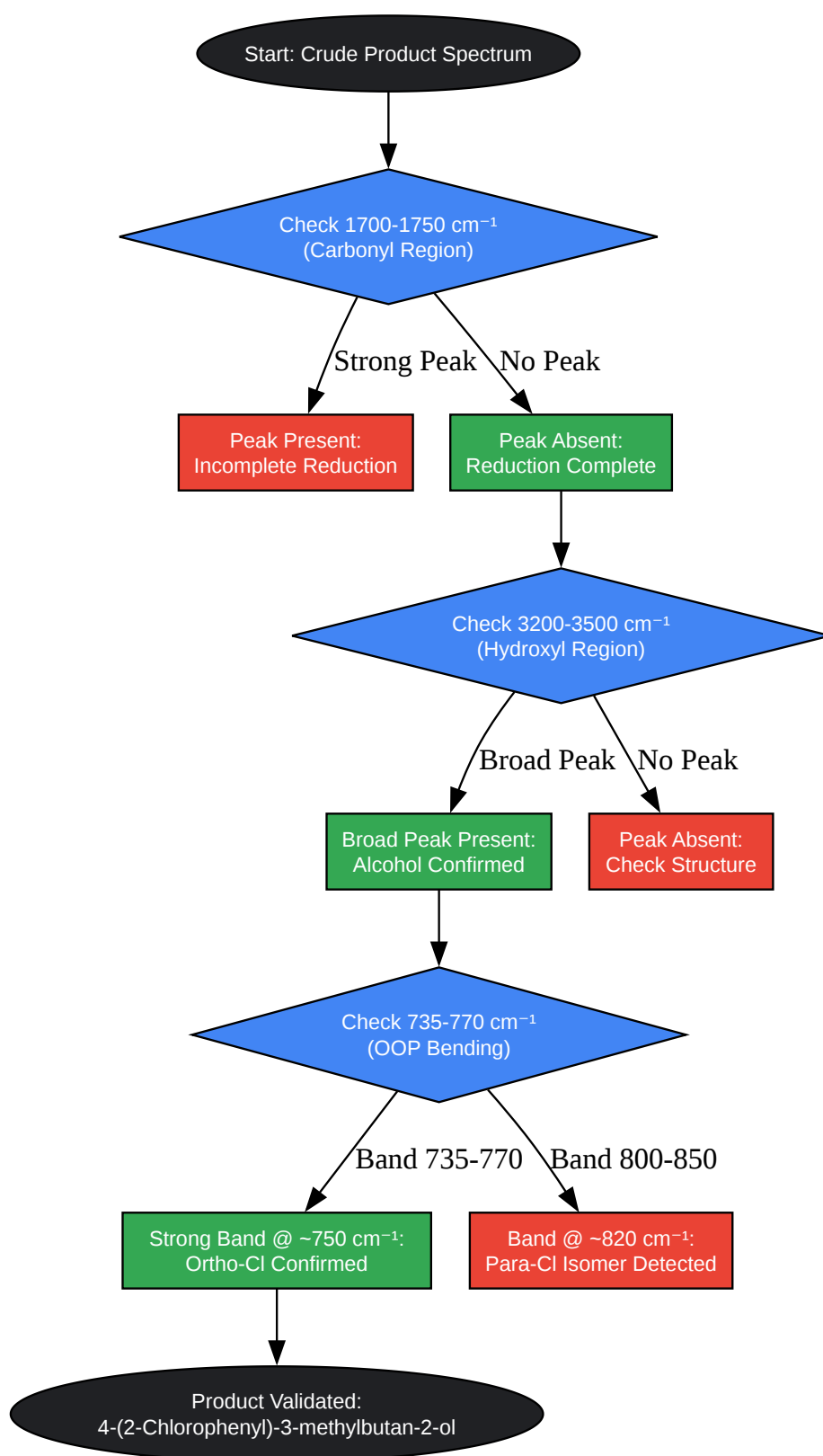
Methodology: Attenuated Total Reflectance (ATR) is recommended over KBr pellets for this oily or low-melting solid to avoid moisture absorption (which obscures the O-H region).

Step-by-Step Workflow:

- Background Scan: Collect an air background spectrum (32 scans, 4 cm^{-1} resolution).^[1]
- Sample Prep: Place a small droplet (liquid) or crystal (solid) of **4-(2-Chlorophenyl)-3-methylbutan-2-ol** onto the Diamond/ZnSe crystal.
- Compression: Apply pressure using the anvil to ensure intimate contact (critical for the C-H region intensity).^[1]
- Acquisition: Acquire sample spectrum (32-64 scans).
- Correction: Apply "ATR Correction" in software to adjust for penetration depth differences at high vs. low frequencies.

Structural Confirmation Logic Flow

The following diagram illustrates the decision logic for validating the product structure during synthesis.



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Caption: Decision tree for validating the synthesis of **4-(2-Chlorophenyl)-3-methylbutan-2-ol** via IR markers.

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